

Glucodichotomine B IUPAC name and CAS number

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Glucodichotomine B*

Cat. No.: *B1250214*

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Unidentified Compound: Glucodichotomine B

Following a comprehensive search of chemical databases and scientific literature, the compound "**Glucodichotomine B**" could not be identified. Consequently, the requested IUPAC name, CAS number, and associated technical data are unavailable.

Extensive searches for "**Glucodichotomine B**" across multiple platforms yielded no direct matches for a chemical entity with this designation. The search results consistently redirected to information pertaining to Glucosamine and its various derivatives, such as Glucosamine Sulfate and Glucosamine Hydrochloride. This suggests that "**Glucodichotomine B**" may be a non-standard or proprietary name not recognized in public chemical registries, a rare synonym, or a potential misnomer for a related substance.

Without a verifiable chemical structure or identification for "**Glucodichotomine B**," it is not possible to provide the requested in-depth technical guide, including quantitative data, experimental protocols, and signaling pathway diagrams.

Researchers, scientists, and drug development professionals seeking information on related compounds, such as glucosamine, will find a wealth of available data. For reference, the details for D-Glucosamine are provided below.

D-Glucosamine: An Overview

D-Glucosamine is a well-characterized amino sugar and a fundamental precursor in the biosynthesis of glycosylated proteins and lipids. It is a key component of polysaccharides like chitin.

Identifier	Value
IUPAC Name	(3R,4R,5S,6R)-3-amino-6-(hydroxymethyl)oxane-2,4,5-triol
CAS Number	3416-24-8
Chemical Formula	C ₆ H ₁₃ NO ₅
Molar Mass	179.172 g·mol ⁻¹

Should "**Glucodichotomine B**" be a specific derivative or a newly identified compound not yet indexed in public databases, further information regarding its structure would be necessary to proceed with a detailed technical summary.

- To cite this document: BenchChem. [Glucodichotomine B IUPAC name and CAS number]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1250214#glucodichotomine-b-iupac-name-and-cas-number\]](https://www.benchchem.com/product/b1250214#glucodichotomine-b-iupac-name-and-cas-number)

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